Spectroscopic Profile of Methyl Perfluorohexanoate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl perfluorohexanoate*
CAS No.:	*424-18-0*
Cat. No.:	*B1297872*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **methyl perfluorohexanoate** ($C_7H_3F_{11}O_2$), a fluorinated ester of significant interest in various chemical and pharmaceutical research fields. Due to the limited availability of public domain experimental spectra for this specific compound, this guide presents predicted data based on established spectroscopic principles and data from analogous compounds. Detailed experimental protocols for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data are also provided.

Predicted Spectroscopic Data

The following tables summarize the anticipated quantitative data from the spectroscopic analysis of **methyl perfluorohexanoate**. These values are estimations derived from the chemical structure and typical values for similar functional groups and fluorinated chains.

Table 1: Predicted Nuclear Magnetic Resonance (NMR) Data

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^{1}H NMR (Proton NMR)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 3.9 - 4.2	Singlet	3H	O-CH_3

^{13}C NMR (Carbon-13 NMR)

Chemical Shift (δ) ppm	Assignment
~ 158 - 162	C=O (Carbonyl)
~ 105 - 125 (complex)	-(CF_2)- and -CF_3
~ 53 - 56	O-CH_3

^{19}F NMR (Fluorine-19 NMR)

Chemical Shift (δ) ppm (relative to $CFCl_3$)	Integration	Assignment
~ -81	3F	CF_3
~ -118 to -122	2F	-CO-CF_2-
~ -122 to -126	6F	-$(CF_2)_3$-

Note: The ^{13}C and ^{19}F NMR spectra of perfluorinated chains often exhibit complex splitting patterns due to C-F and F-F couplings.

Table 2: Predicted Infrared (IR) Spectroscopy Data

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Wavenumber (cm^{-1})	Intensity	Assignment
~ 2960 - 2850	Medium	C-H stretch (methyl)
~ 1770 - 1750	Strong	C=O stretch (ester)
~ 1300 - 1000	Strong, Broad	C-F stretch
~ 1250 - 1100	Strong	C-O stretch (ester)

Table 3: Predicted Mass Spectrometry (MS) Data

m/z	Interpretation
328	$[M]^+$ (Molecular Ion)
297	$[M - OCH_3]^+$
269	$[C_5F_{11}]^+$
119	$[C_2F_5]^+$
69	$[CF_3]^+$

Note: The fragmentation pattern of perfluorinated esters is characterized by the cleavage of the ester group and fragmentation of the perfluoroalkyl chain.

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H, ^{13}C, and ^{19}F NMR spectra to elucidate the molecular structure.

Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a multinuclear probe.

Sample Preparation:

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- Dissolve approximately 5-10 mg of **methyl perfluorohexanoate** in about 0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS) for ^{1}H and ^{13}C NMR, or a fluorinated reference compound for ^{19}F NMR.
- Transfer the solution to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- Pulse Program: Standard single-pulse experiment.
- Spectral Width: 0-12 ppm.
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay: 1-5 seconds.

^{13}C NMR Acquisition:

- Pulse Program: Proton-decoupled single-pulse experiment.
- Spectral Width: 0-200 ppm.
- Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
- Relaxation Delay: 2-5 seconds.

^{19}F NMR Acquisition:

- Pulse Program: Proton-decoupled single-pulse experiment.
- Spectral Width: A wide spectral width is recommended due to the large chemical shift dispersion of fluorine, e.g., +50 to -250 ppm.
- Number of Scans: 16-64.
- Relaxation Delay: 1-5 seconds.

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Data Processing:

- Apply Fourier transformation to the acquired free induction decays (FIDs).
- Phase correct the spectra.
- Calibrate the chemical shift scales using the internal standard.
- Integrate the peaks in the ^{1}H and ^{19}F spectra to determine the relative number of nuclei.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Place a small drop of liquid **methyl perfluorohexanoate** directly onto the ATR crystal.
- Acquire the spectrum.

Data Acquisition:

- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
- A background spectrum of the empty ATR crystal should be collected prior to the sample spectrum.

Data Processing:

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- The sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.
- Identify and label the characteristic absorption bands corresponding to the functional groups.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

Sample Preparation:

- Prepare a dilute solution of **methyl perfluorohexanoate** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.

GC-MS Analysis:

- Injection: Inject 1 µL of the prepared solution into the GC inlet.
- GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
- Oven Temperature Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp up to a high temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
- Ionization Mode: Electron Ionization (EI) at 70 eV is standard for creating fragment ions.
- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer.
- Mass Range: Scan from m/z 40 to 400.

Data Analysis:

- Identify the peak in the total ion chromatogram (TIC) corresponding to **methyl perfluorohexanoate**.
- Extract the mass spectrum for this peak.

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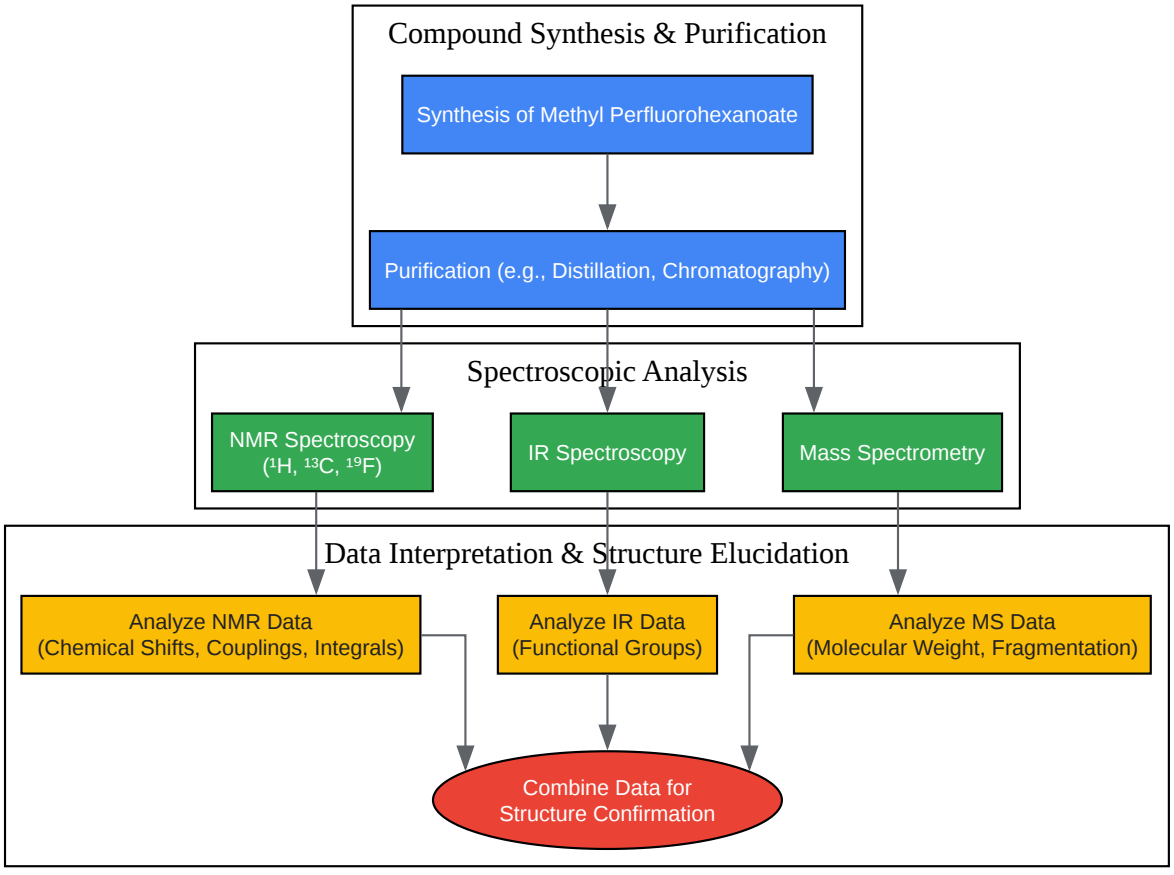
- Identify the molecular ion peak ($[M]^+$).
- Propose structures for the major fragment ions observed in the spectrum.

Visualizations

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound.



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Caption: General workflow for the spectroscopic analysis of a chemical compound.

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